

1-Bromo-3-ethylbenzene safety data sheet and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromo-3-ethylbenzene

Cat. No.: B123539

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A Technical Guide to the Safe Handling of 1-Bromo-3-ethylbenzene

Introduction: **1-Bromo-3-ethylbenzene** (CAS No. 2725-82-8) is an aromatic organic compound widely utilized as a versatile intermediate in the synthesis of pharmaceuticals, agrochemicals, and other specialty chemicals.^{[1][2]} Its molecular structure, featuring both a bromine substituent and an ethyl group on a benzene ring, allows for diverse functionalization, making it a valuable building block in medicinal chemistry and materials science.^[1] This guide provides a comprehensive overview of its safety data, handling precautions, and emergency procedures, tailored for researchers and professionals in drug development and scientific laboratories.


Chemical and Physical Properties

1-Bromo-3-ethylbenzene is typically a clear, colorless to light yellow liquid under standard conditions.^{[1][3]} A summary of its key physical and chemical identifiers is presented below.

Property	Value	Source
CAS Number	2725-82-8	[3][4][5][6]
Molecular Formula	C ₈ H ₉ Br	[3][4][5][6]
Molecular Weight	185.06 g/mol	[4][5][6][7]
Appearance	Clear colorless to light yellow liquid	[1][3]
Synonyms	m-Bromoethylbenzene, (3-Ethylphenyl)bromide	[5][8]
Density	1.3493 g/cm ³	[6]
Boiling Point	85 °C @ 10mm Hg	[6]
Refractive Index	1.5465	[6]
Vapor Pressure	0.373 mmHg @ 25°C	[6]

Hazard Identification and GHS Classification

1-Bromo-3-ethylbenzene is classified as a combustible liquid that causes significant irritation to the skin, eyes, and respiratory system.[9][10] Adherence to GHS guidelines is mandatory for ensuring user safety.

GHS Classification	Code	Description
Pictogram	GHS07 (Irritant)	 alt text
Signal Word	Warning	[10][11]
Hazard Statements	H227	Combustible liquid.[8][10]
H315	Causes skin irritation.[9][11] [12]	
H319	Causes serious eye irritation. [9][11][12]	
H335	May cause respiratory irritation.[7][9][11]	

Toxicological Profile

The primary toxicological concerns associated with **1-Bromo-3-ethylbenzene** are its irritant effects.[2] Specific quantitative data on acute oral, dermal, or inhalation toxicity (LD₅₀/LC₅₀) are currently unavailable.[12]

Endpoint	Observation
Acute Toxicity	No data available for oral, dermal, or inhalation routes.[12]
Skin Corrosion/Irritation	Causes skin irritation.[9][11][12]
Serious Eye Damage/Irritation	Causes serious eye irritation.[9][11][12]
Respiratory Sensitization	May cause respiratory irritation.[7][9][11]

Experimental Protocols: Handling and Storage

Safe handling of **1-Bromo-3-ethylbenzene** requires stringent adherence to established laboratory protocols, combining engineering controls, personal protective equipment, and hygiene measures.

Engineering Controls & Storage

- Ventilation: All work must be conducted in a well-ventilated area, such as a certified chemical fume hood, to minimize inhalation exposure.[\[12\]](#)[\[13\]](#) The work station should be equipped with accessible emergency eyewash stations and safety showers.[\[12\]](#)[\[14\]](#)
- Storage: Store containers in a dry, cool, and well-ventilated place.[\[8\]](#)[\[13\]](#) Keep containers tightly closed when not in use.[\[8\]](#)[\[13\]](#)[\[15\]](#) The substance should be stored away from heat, sparks, open flames, and other ignition sources.[\[8\]](#)[\[12\]](#) For long-term stability, storage at 0-8 °C is recommended, protected from light.[\[1\]](#)[\[12\]](#) The storage area should be locked to restrict unauthorized access.[\[10\]](#)[\[12\]](#)

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles with side-shields conforming to OSHA 29 CFR 1910.133 or European Standard EN166.[\[13\]](#)[\[14\]](#)
- Hand Protection: Wear suitable protective gloves (e.g., nitrile rubber) to prevent skin contact.[\[12\]](#)[\[14\]](#)
- Skin and Body Protection: Wear impervious clothing, such as a lab coat, to protect the skin.[\[14\]](#) Safety shoes are also recommended.[\[12\]](#)
- Respiratory Protection: Under normal use conditions with adequate engineering controls, respiratory protection is not typically required.[\[11\]](#)[\[13\]](#)

General Handling and Hygiene Protocol

- Before starting work, ensure all required engineering controls are functional and PPE is available.
- Avoid breathing fumes, mists, or vapors.[\[12\]](#)
- Prevent all contact with skin and eyes.[\[12\]](#)
- Wash hands, forearms, and face thoroughly after handling the chemical.[\[12\]](#)[\[13\]](#)
- Do not eat, drink, or smoke in the work area.[\[12\]](#)

- Contaminated clothing should be removed and washed before reuse.[\[12\]](#)

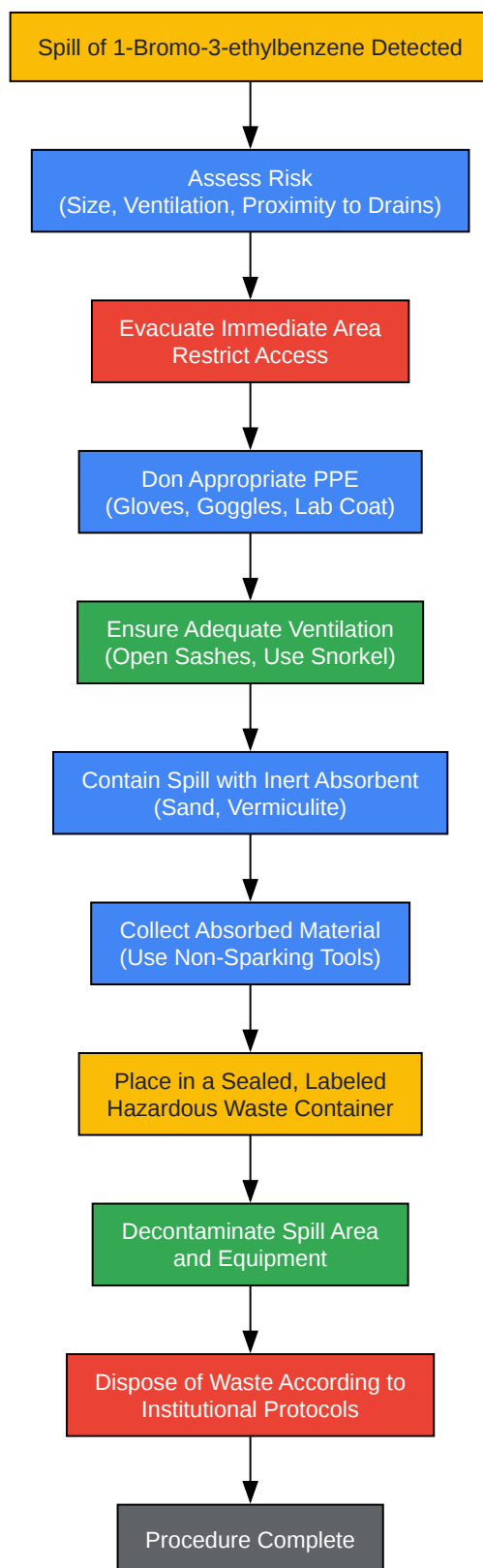
Emergency and First Aid Procedures

Immediate and appropriate first aid is critical in the event of an exposure.

Exposure Route	First Aid Protocol
Inhalation	Remove the individual to fresh air and keep them in a position comfortable for breathing. [12] [13] If the person feels unwell, call a POISON CENTER or physician for medical advice. [11] [12]
Skin Contact	Immediately wash the affected area with plenty of soap and water. [12] [13] Remove all contaminated clothing and shoes. [11] If skin irritation occurs or persists, seek medical advice. [12]
Eye Contact	Rinse cautiously and immediately with plenty of water for at least 15 minutes, also under the eyelids. [11] [13] Remove contact lenses, if present and easy to do, and continue rinsing. [12] If eye irritation persists, get medical attention. [15]
Ingestion	Wash out the mouth with water. [14] Do NOT induce vomiting. [14] Seek immediate medical assistance. [13] [15]

Accidental Release Measures

In the event of a spill, a structured response is necessary to mitigate exposure and environmental contamination. The following workflow outlines the key steps for managing a manageable laboratory-scale spill.



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Workflow for a manageable laboratory spill of **1-Bromo-3-ethylbenzene**.

Spill Cleanup Protocol

- Personal Precautions: Evacuate non-essential personnel from the area.[14] Equip response personnel with full PPE as described in Section 4.2.[14]
- Environmental Precautions: Prevent the spill from spreading or entering drains and water courses.[14]
- Containment and Cleaning: Cover the spill with an inert, non-combustible absorbent material such as sand, silica gel, or universal binder.[14][15]
- Collection: Carefully sweep or shovel the absorbed material into a suitable, closed, and properly labeled container for disposal.[13][15]
- Disposal: Dispose of the container and its contents at an approved waste disposal plant, in accordance with local, regional, and national regulations.[12][13]

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- To cite this document: BenchChem. [1-Bromo-3-ethylbenzene safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b123539#1-bromo-3-ethylbenzene-safety-data-sheet-and-handling-precautions]

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